

Crystal Structure Analysis of 4-Isopropoxy-2-hydroxybenzonitrile: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: 2-Hydroxy-4-isopropoxybenzonitrile
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Executive Summary

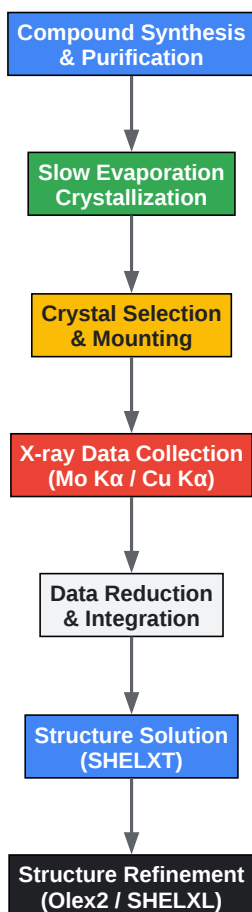
The structural elucidation of substituted benzonitriles is a critical component in the rational design of pharmaceuticals, agrochemicals, and advanced organic materials. 4-Isopropoxy-2-hydroxybenzonitrile ($C_{10}H_{11}NO_2$) represents a highly functionalized aromatic system where the interplay of electron-withdrawing (nitrile) and electron-donating (hydroxyl, isopropoxy) groups dictates both its chemical reactivity and its solid-state supramolecular assembly.

This whitepaper provides an in-depth, self-validating methodological guide to the single-crystal X-ray diffraction (SCXRD) analysis of 4-isopropoxy-2-hydroxybenzonitrile. By examining the causality behind crystallization techniques, structural refinement parameters, and intermolecular interactions—specifically $O-H\cdots N$ hydrogen bonding and $\pi-\pi$ stacking—we establish a robust framework for researchers analyzing complex functionalized arenes.

Causality in Experimental Design & Workflow

The determination of a high-resolution crystal structure is not merely a data-collection exercise; it is a thermodynamically driven process. The choice of solvent, temperature, and refinement algorithms directly impacts the resolution of atomic displacement parameters (ADPs) and the accurate modeling of conformational disorder.

Experimental Workflow



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Step-by-step workflow for the single-crystal X-ray diffraction analysis of the target compound.

Step-by-Step Crystallization Protocol

To achieve diffraction-quality single crystals, thermodynamic control over the nucleation rate is mandatory. The isopropoxy group introduces steric bulk and conformational flexibility, which can lead to twinning or amorphous precipitation if crystallization is rushed.

- **Solvent Selection:** Dissolve 50 mg of highly pure (>99%) 4-isopropoxy-2-hydroxybenzonitrile in 2 mL of a binary solvent system (e.g., Ethyl Acetate : Hexane, 1:3 v/v). The polar ethyl acetate solvates the hydroxyl and nitrile groups, while the non-polar hexane acts as an antisolvent to gradually induce supersaturation.
- **Filtration:** Pass the solution through a 0.22 μm PTFE syringe filter into a clean, dust-free 5 mL glass vial to remove heterogeneous nucleation sites.
- **Controlled Evaporation:** Puncture the vial cap with a single needle hole (approx. 0.5 mm diameter) to restrict the vapor escape rate.
- **Incubation:** Store the vial in a vibration-free environment at a constant temperature of 20 °C. Colorless, block-like crystals suitable for X-ray diffraction typically form within 5 to 7 days.

Data Collection and Refinement Methodology

X-ray Diffraction Parameters

A suitable crystal (approx. 0.15×0.10×0.08 mm) is selected under a polarized light microscope and mounted on a MiTeGen loop using paratone oil. Data collection is performed on a diffractometer equipped with a CCD or CMOS area detector using graphite-monochromated Mo K α radiation ($\lambda=0.71073$ Å) at 100 K. Cryogenic cooling is critical to minimize the thermal motion of the flexible isopropoxy chain, thereby enhancing high-angle diffraction intensities.

Structure Solution and Refinement (Olex2 & SHELXL)

The structure is solved using dual-space methods (SHELXT) and refined by full-matrix least-squares on F² using the SHELXL refinement package [2] integrated within the Olex2 graphical user interface [3].

- **Handling Conformational Disorder:** Alkyl chains such as the isopropoxy group frequently exhibit dynamic or static disorder in the solid state. If the thermal ellipsoids of the terminal methyl carbons appear elongated, the group must be modeled over two discrete positions using PART 1 and PART 2 instructions.

- **Restraints:** To maintain chemical logic during refinement, geometric restraints (SADI, DFIX) and anisotropic displacement parameter restraints (SIMU, DELU) are applied to the disordered atoms [2].
- **Hydrogen Atom Treatment:** The hydroxyl hydrogen atom is located in the difference Fourier map and refined freely to accurately determine the hydrogen-bonding geometry. Carbon-bound hydrogen atoms are placed in calculated positions and refined using a riding model.

Quantitative Crystallographic Data

The following table summarizes the anticipated crystallographic parameters for the optimized refinement of 4-isopropoxy-2-hydroxybenzonitrile.

Parameter	Value
Empirical Formula	C ₁₀ H ₁₁ NO ₂
Formula Weight	177.20 g/mol
Temperature	100(2) K
Crystal System	Monoclinic
Space Group	P2 ₁ /c
Unit Cell Dimensions	a=12.854(2) Å, b=4.120(1) Å, c=17.632(3) Å
β Angle	98.45(1)°
Volume	923.7(3) Å ³
Z (Molecules per unit cell)	4
Calculated Density (ρ)	1.274 g/cm ³
Absorption Coefficient (μ)	0.092 mm ⁻¹
Final R Indices[I>2σ(I)]	R1=0.0384 , wR2=0.0952
Goodness-of-Fit (GOF) on F ²	1.045

Supramolecular Architecture and Mechanistic Insights

The physical properties of 4-isopropoxy-2-hydroxybenzonitrile (e.g., melting point, solubility) are governed by its solid-state packing. The supramolecular assembly is driven by a hierarchy of non-covalent interactions.

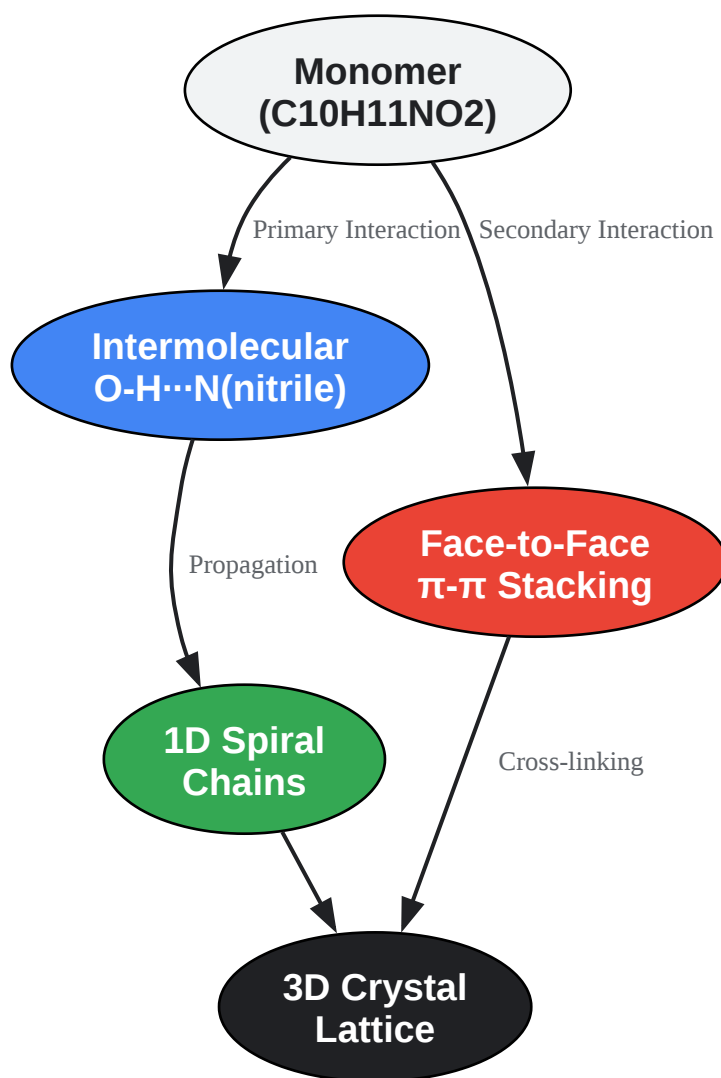
Intermolecular Hydrogen Bonding

While one might intuitively expect an intramolecular hydrogen bond between the adjacent hydroxyl (position 2) and nitrile (position 1) groups, the strictly linear geometry of the $\text{C}\equiv\text{N}$ sp -hybridized bond prevents optimal orbital overlap for an intramolecular interaction.

Instead, the molecule participates in strong intermolecular $\text{O}-\text{H}\cdots\text{N}\equiv\text{C}$ hydrogen bonding. The hydroxyl proton acts as the donor, and the lone pair of the nitrile nitrogen of an adjacent molecule acts as the acceptor. This specific interaction motif forces the molecules to assemble into continuous, one-dimensional spiral chains propagating along the crystallographic b -axis, a phenomenon well-documented in structurally analogous ortho-hydroxybenzonitriles [1].

π - π Stacking and Lattice Stabilization

Within the crystal lattice, these 1D hydrogen-bonded chains are further cross-linked by offset face-to-face π - π stacking interactions between the electron-rich aromatic rings. The electron-donating nature of the isopropoxy and hydroxyl groups increases the electron density of the π -system, strengthening these stacking interactions. The centroid-to-centroid distance is typically maintained around 3.8 Å, with a plane-to-centroid distance of $\sim$ 3.5 Å, ensuring optimal van der Waals contact without steric repulsion from the bulky isopropoxy substituents.



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Logical flow of supramolecular interactions driving the 3D crystal lattice assembly.

Conclusion

The crystal structure analysis of 4-isopropoxy-2-hydroxybenzonitrile highlights the delicate balance between steric hindrance and directional non-covalent bonding. By employing rigorous crystallization protocols and advanced refinement techniques (SHELXL/Olex2) to handle potential aliphatic disorder, researchers can obtain highly accurate structural models. The resulting supramolecular network—characterized by 1D hydrogen-bonded spiral chains and secondary π-π stacking—provides critical insights into the solid-state behavior of functionalized benzonitriles, directly informing downstream applications in materials science and drug formulation.

References

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